

# (2-Chlorophenyl)methanesulfonamide molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

**Compound Name:** (2-Chlorophenyl)methanesulfonamide

**Cat. No.:** B187895

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An In-depth Technical Guide to **(2-Chlorophenyl)methanesulfonamide** for Advanced Research

## Abstract

**(2-Chlorophenyl)methanesulfonamide** is a crucial chemical intermediate characterized by the presence of a 2-chlorophenyl group and a methanesulfonamide moiety. This guide provides a comprehensive overview of its core physicochemical properties, a detailed synthesis protocol, and its applications, particularly within the sphere of drug discovery and medicinal chemistry. As a versatile building block, its utility is rooted in the well-established biological significance of the sulfonamide functional group. This document is intended for researchers, chemists, and professionals in the pharmaceutical sciences, offering both foundational knowledge and practical insights into the handling and application of this compound.

## Physicochemical Properties and Molecular Structure

**(2-Chlorophenyl)methanesulfonamide** is an organic compound whose structure is foundational to its reactivity and utility as a synthetic intermediate. The key quantitative data for this molecule are summarized below.

Property	Value	Source(s)
Molecular Formula	C <sub>7</sub> H <sub>8</sub> ClNO <sub>2</sub> S	[1][2]
Molecular Weight	205.66 g/mol	[1][2]
CAS Number	89665-79-2	[1][2]
Canonical SMILES	CS(=O) (=O)NCC1=CC=CC=C1Cl	
Purity (Typical)	≥97%	[1]

## Molecular Structure Diagram

The structure features a benzyl group substituted with a chlorine atom at the ortho (2-) position, attached to the nitrogen of a methanesulfonamide group.

Fig. 1: 2D Structure of (2-Chlorophenyl)methanesulfonamide.

## Synthesis of (2-Chlorophenyl)methanesulfonamide

The synthesis of N-substituted sulfonamides is a cornerstone reaction in medicinal chemistry. The primary route to synthesizing the title compound involves the reaction of (2-Chlorophenyl)methanesulfonyl chloride with a suitable amine source, typically ammonia or an equivalent. This is a nucleophilic substitution reaction at the sulfonyl group.

## General Reaction Scheme

The reaction proceeds by the nucleophilic attack of an amine on the electrophilic sulfur atom of the sulfonyl chloride. This displaces the chloride ion and, after deprotonation, forms the stable sulfonamide bond. A base is required to neutralize the hydrogen chloride (HCl) that is generated as a byproduct.[3]

## Experimental Protocol: Synthesis from (2-Chlorophenyl)methanesulfonyl Chloride

This protocol describes a representative one-pot synthesis.

Materials:

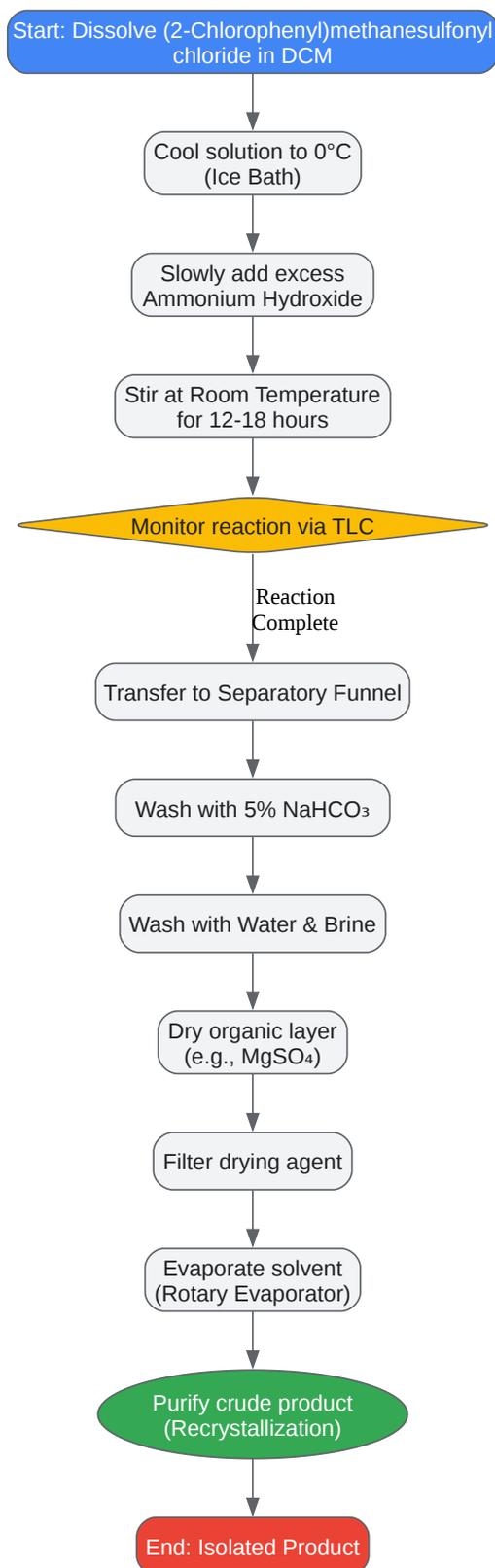
- (2-Chlorophenyl)methanesulfonyl chloride
- Ammonium hydroxide (28-30% solution)
- Dichloromethane (DCM) or other suitable aprotic solvent
- Sodium bicarbonate ( $\text{NaHCO}_3$ ) solution (5% w/v)
- Brine (saturated  $\text{NaCl}$  solution)
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ ) or sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Stir plate, round-bottom flask, separatory funnel, and standard laboratory glassware

#### Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar, dissolve (2-Chlorophenyl)methanesulfonyl chloride (1.0 eq) in dichloromethane (approx. 10 mL per gram of sulfonyl chloride). Cool the solution to  $0^\circ\text{C}$  using an ice bath.
- **Amine Addition:** While stirring vigorously, slowly add an excess of concentrated ammonium hydroxide (approx. 3.0 eq) to the cooled solution. The addition should be dropwise to control the exotherm.
- **Reaction Progression:** Allow the reaction mixture to warm to room temperature and stir for 12-18 hours. Monitor the reaction's completion using Thin Layer Chromatography (TLC) by observing the disappearance of the starting sulfonyl chloride.
- **Work-up & Extraction:**
  - Once the reaction is complete, transfer the mixture to a separatory funnel.
  - Wash the organic layer sequentially with 5% sodium bicarbonate solution to remove any remaining acidic byproduct, followed by water, and finally with brine.
  - Separate the organic layer and dry it over anhydrous magnesium sulfate or sodium sulfate.

- Isolation and Purification:
  - Filter the drying agent from the organic solution.
  - Remove the solvent (DCM) under reduced pressure using a rotary evaporator to yield the crude product.
  - If necessary, purify the crude solid by recrystallization from a suitable solvent system (e.g., ethanol/water or ethyl acetate/hexanes) to obtain the final **(2-Chlorophenyl)methanesulfonamide** product.

## Synthesis Workflow Diagram



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Fig. 2: Workflow for the synthesis of **(2-Chlorophenyl)methanesulfonamide**.

## Applications in Drug Discovery and Development

The sulfonamide functional group is a well-known bioisostere for amides and is present in a wide array of therapeutic agents, including antibacterial, anticancer, and diuretic drugs.[3][4][5] **(2-Chlorophenyl)methanesulfonamide** serves as a valuable intermediate for synthesizing more complex N-substituted sulfonamides, which are explored for various biological activities.

- **Structural Scaffold:** The 2-chlorophenyl moiety provides a specific steric and electronic profile that can be crucial for binding to biological targets.[3] The presence of chlorine, a halogen, can influence properties like lipophilicity and metabolic stability, and it can participate in halogen bonding, a key interaction in modern drug design.[6]
- **Versatile Intermediate:** As a primary sulfonamide, the nitrogen atom can be further functionalized. This allows for its incorporation into larger, more complex molecular architectures aimed at specific enzymes or receptors.[3] This versatility makes it a key building block in the synthesis of compound libraries for high-throughput screening.
- **Bioactivity of Sulfonamides:** The sulfonamide group itself is critical. It is geometrically similar to an amide but has different electronic properties and an additional hydrogen bond acceptor. This can lead to improved binding affinity and altered pharmacokinetic profiles.[7] Sulfonamide-based compounds have shown significant potential in treating central nervous system (CNS) disorders and various forms of cancer.[4][8]

## Safety and Handling

While a specific Safety Data Sheet (SDS) for **(2-Chlorophenyl)methanesulfonamide** is not detailed in the provided search results, general safety precautions for related sulfonamides and sulfonyl chlorides should be strictly followed. The precursor, (2-Chlorophenyl)methanesulfonyl chloride, is corrosive and causes severe skin burns and eye damage.[9] The related compound N-[(2-chlorophenyl)methyl]methanesulfonamide is listed as harmful if swallowed, in contact with skin, or if inhaled.[10]

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat when handling this compound.
- **Handling:** Handle in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or vapors. Avoid contact with skin and eyes.

- Storage: Store the compound in a tightly sealed container in a cool, dry, and well-ventilated place away from incompatible materials such as strong oxidizing agents and bases.[9][11]
- Disposal: Dispose of waste materials in accordance with local, state, and federal regulations. Do not allow the product to enter drains.[9]

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- To cite this document: BenchChem. [(2-Chlorophenyl)methanesulfonamide molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b187895#2-chlorophenyl-methanesulfonamide-molecular-weight-and-formula>]

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